

Application Note: Strategic Synthesis of Key Biotin Intermediates via the Sternbach Route

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Compound of Interest

Compound Name: 9-Amino-8-oxononanoic
acid;hydrochloride

CAS No.: 90251-19-7

Cat. No.: B15428005

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Executive Summary

Biotin (Vitamin B7) remains a complex target for industrial synthesis due to its three contiguous chiral centers (C3a, C4, C6a) and the tetrahydrothiophene core. While modern biosynthetic routes exist, the chemical synthesis established by Goldberg and Sternbach (Hoffmann-La Roche) remains the gold standard for accessing the bicyclic core with high stereochemical fidelity.

This guide details the laboratory synthesis of the Sternbach Lactone (cis-1,3-dibenzyl-tetrahydro-1H-furo[3,4-d]imidazole-2,4-dione), the critical "switchyard" intermediate. From this lactone, the sulfur atom is introduced, and the valeric acid side chain is attached.

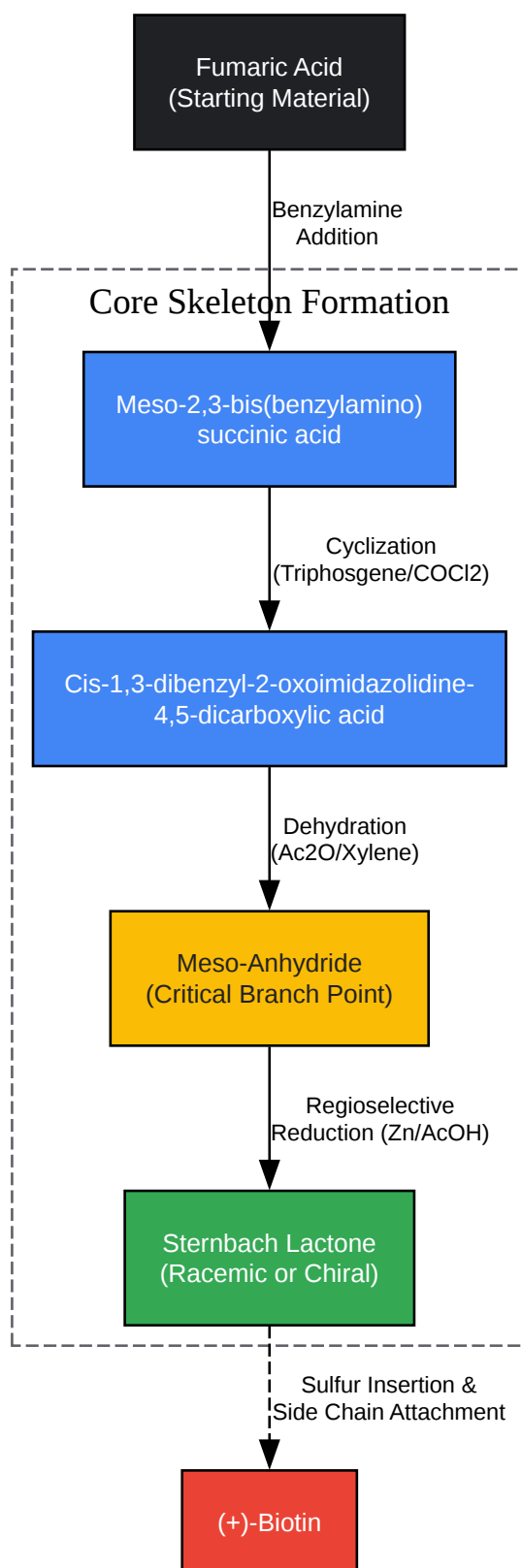
Key Technical Advantages of this Route:

- **Stereocontrol:** The cis-fused rings are established early via the meso-anhydride, preventing the formation of the thermodynamically stable but biologically inactive trans-isomers.

- Scalability: The reagents (Fumaric acid, Benzylamine, Triphosgene) are inexpensive and the intermediates are highly crystalline, simplifying purification.
- Versatility: The meso-anhydride intermediate allows for either classical resolution or modern catalytic desymmetrization.

Strategic Reaction Workflow

The following diagram illustrates the stereochemical flow from achiral starting materials to the chiral lactone.



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Figure 1: The Sternbach strategy relies on the symmetry of the meso-anhydride to establish the cis-fused ring system before desymmetrization.

Detailed Experimental Protocols

Protocol A: Formation of the Imidazolidone Core

Target: cis-1,3-Dibenzyl-2-oxoimidazolidine-4,5-dicarboxylic acid
Mechanism: Double nucleophilic attack of the secondary amines on the carbonyl source (Triphosgene) closes the ring.

Safety Note: This protocol uses Triphosgene, a safer solid substitute for Phosgene gas. However, it decomposes to Phosgene upon heating or contact with nucleophiles. Perform strictly in a fume hood with a caustic scrubber trap.

Reagents & Materials

Reagent	Equiv. [1] [2] [3] [4] [5] [6] [7] [8]	Role
meso-2,3-Bis(benzylamino)succinic acid	1.0	Substrate
Triphosgene	0.4	Carbonyl Source
KOH (aq, 4M)	4.5	Base/pH Control
THF (Tetrahydrofuran)	Solvent	Reaction Medium
HCl (conc.)	Excess	Precipitation

Step-by-Step Methodology

- Dissolution:** In a 1L 3-neck round-bottom flask equipped with a mechanical stirrer and thermometer, suspend 32.8 g (0.1 mol) of meso-2,3-bis(benzylamino)succinic acid in 200 mL of THF.
- Basification:** Cool the mixture to 0–5 °C. Add 4M KOH dropwise until the solution becomes clear (pH > 10).
- Cyclization:** Dissolve Triphosgene (11.9 g, 0.04 mol) in 50 mL THF. Add this solution dropwise to the reaction mixture over 45 minutes, maintaining the internal temperature below

10 °C.

- Critical Process Parameter (CPP): Exotherms >15 °C can lead to polymerization or urea byproducts.
- Reaction Completion: Allow the mixture to warm to room temperature (20–25 °C) and stir for 2 hours. Monitor via TLC (MeOH:DCM 1:9).
- Workup: Acidify the reaction mixture carefully with concentrated HCl to pH 1–2. The product will precipitate as a white solid.[9]
- Isolation: Filter the solid and wash extensively with water (3 x 100 mL) to remove inorganic salts.
- Drying: Dry in a vacuum oven at 60 °C for 12 hours.
 - Expected Yield: 85–90%
 - Appearance: White crystalline powder.[10]

Protocol B: Synthesis of the Meso-Anhydride

Target: *cis*-1,3-Dibenzyl-tetrahydro-1H-furo[3,4-d]imidazole-2,4,6-trione Rationale: Converting the dicarboxylic acid to the anhydride activates the carbonyls for the subsequent reduction step.

Step-by-Step Methodology

- Suspension: Place 35.4 g (0.1 mol) of the dicarboxylic acid (from Protocol A) into a 500 mL flask.
- Dehydration: Add 150 mL of Acetic Anhydride (Ac₂O) and 150 mL of Xylene (or Toluene).
- Reflux: Heat the mixture to reflux (approx. 140 °C) for 1 hour. The solid should completely dissolve, turning into a clear, slightly yellow solution.
- Concentration: Remove approximately 80% of the solvent volume via distillation or rotary evaporation.

- Crystallization: Cool the residue to 0 °C. Add 100 mL of diethyl ether or hexanes to induce crystallization.
- Filtration: Collect the crystals and wash with cold ether.
 - Expected Yield: >92%
 - Melting Point: 235–237 °C (Lit. Ref 1).

Protocol C: Regioselective Reduction to the Sternbach Lactone

Target: *cis*-1,3-Dibenzyl-tetrahydro-1H-furo[3,4-d]imidazole-2,4-dione Context: This is the defining step of the synthesis. We utilize Zinc/Acetic Acid for a robust chemical reduction.

Note: For asymmetric synthesis, this step is replaced by catalytic hydrogenation using chiral Ru or Ir catalysts (e.g., Trost or Roche methods).

Reagents & Materials

Reagent	Quantity	Role
Meso-Anhydride (Protocol B)	10.0 g	Substrate
Zinc Dust (Activated)	20.0 g	Reductant
Glacial Acetic Acid	100 mL	Solvent/Proton Source
Acetic Anhydride	5 mL	Moisture Scavenger

Step-by-Step Methodology

- Activation: Ensure Zinc dust is activated (wash with dil. HCl, then water, then acetone, and dry) for consistent kinetics.
- Setup: In a 250 mL flask, dissolve 10.0 g of the meso-anhydride in 100 mL glacial acetic acid. Add 5 mL acetic anhydride to scavenge any adventitious water (water causes hydrolysis back to the di-acid).

- Reduction: Add the Zinc dust in portions over 30 minutes while stirring vigorously at room temperature.
- Heating: Heat the mixture to reflux for 6–8 hours.
 - IPC (In-Process Control): Monitor the disappearance of the anhydride peak by IR (1780 cm^{-1}) or HPLC.
- Filtration: Filter the hot mixture through a pad of Celite to remove unreacted Zinc and Zinc salts. Wash the pad with hot acetic acid.
- Concentration: Concentrate the filtrate under reduced pressure to a viscous oil.
- Neutralization: Dilute with DCM (100 mL) and wash carefully with sat. NaHCO_3 solution until neutral.
- Purification: The crude product is often a mixture of the lactone and the over-reduced diol. Recrystallize from Isopropanol/Water.
 - Expected Yield: 65–75%
 - Characterization: ^1H NMR should show the characteristic methylene protons of the lactone ring (approx. 3.8–4.2 ppm).

Analytical Specifications & Troubleshooting

Quality Control Parameters

Intermediate	Critical Impurity	Detection Method	Limit
Imidazolidone	Unreacted diamine	HPLC (UV 254nm)	< 0.5%
Meso-Anhydride	Hydrolyzed di-acid	IR (Broad OH stretch)	< 1.0%
Lactone	Over-reduced Diol	HPLC / TLC	< 3.0%

Troubleshooting Guide

- Problem: Low yield in Protocol A (Imidazolidone).

- Root Cause:[11][1][12][2][3][5] pH drifted below 9 during phosgene addition.
- Fix: Use an autotitrator or monitor pH closely; amine nucleophilicity drops sharply in acidic media.
- Problem: Anhydride (Protocol B) precipitates as a gum.
 - Root Cause:[11][1][12][2][3][5] Residual water in the starting material.[8]
 - Fix: Azeotropically dry the dicarboxylic acid with toluene prior to adding acetic anhydride.
- Problem: Incomplete reduction in Protocol C.
 - Root Cause:[11][1][12][2][3][5] Zinc surface passivation.
 - Fix: Use freshly activated Zinc or add a catalytic amount of HCl to the acetic acid mixture.

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